

Comprehensive Safety and Handling Guide for 9-Oxononanoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Oxononanoic acid

Cat. No.: B1198783

[Get Quote](#)

For laboratory personnel, including researchers, scientists, and drug development professionals, a steadfast commitment to safety is paramount. This guide provides essential, immediate safety and logistical information for handling **9-Oxononanoic acid**, ensuring personal safety and the integrity of your research.

Chemical Identifier:

- Name: **9-Oxononanoic Acid**
- Synonyms: Azelaaldehydic Acid, Azelaic Semialdehyde
- CAS Number: 2553-17-5

Hazard Identification and Personal Protective Equipment (PPE)

While some sources may indicate that **9-Oxononanoic acid** is not classified as a hazardous substance, other safety data sheets (SDS) classify it as harmful and an irritant.^{[1][2]} Therefore, a cautious approach is warranted. The primary hazards include:

- Harmful if swallowed (H302)^[2]
- Causes skin irritation (H315)^[2]

- Causes serious eye irritation (H319)[2]
- May cause respiratory irritation (H335)[2]

Adherence to the following personal protective equipment (PPE) guidelines is mandatory to minimize exposure risk.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene).	To prevent direct skin contact and irritation.[2]
Eye Protection	Safety glasses with side shields or chemical safety goggles.	To protect eyes from splashes and serious irritation.[2][3]
Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols may be generated, use a NIOSH-approved respirator.	To prevent respiratory tract irritation from dust or aerosols. [2]

Operational Plan: Safe Handling and Storage

Proper handling and storage are critical for maintaining the chemical's stability and ensuring a safe laboratory environment.

Handling:

- Avoid contact with skin and eyes.[3]
- Avoid the formation of dust and aerosols.[2]
- Ensure adequate ventilation at all times.[2]
- Wash hands thoroughly after handling.

Storage:

- Keep the container tightly closed.[1]
- Store in a cool, dry, and well-ventilated area.
- For long-term storage, it is recommended to store in a freezer at -20°C in an inert atmosphere.

Emergency Procedures: First Aid Measures

In the event of accidental exposure, immediate action is crucial.

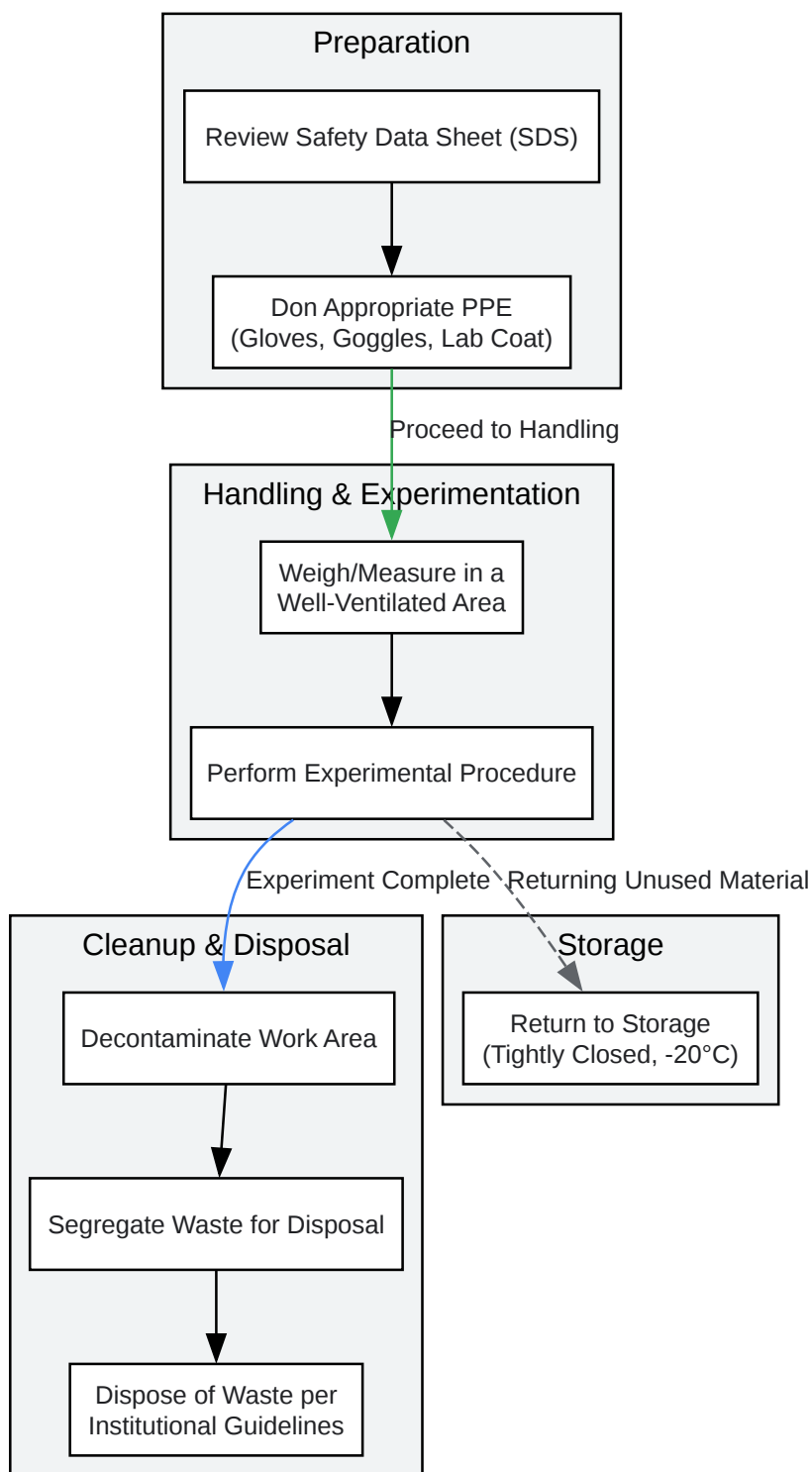
- After inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
- After skin contact: Immediately wash off with soap and plenty of water. If skin irritation occurs, consult a physician.[2][4]
- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[2][4]
- After swallowing: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[4]

Disposal Plan

Dispose of **9-Oxononanoic acid** and its container in accordance with all local, state, and federal regulations. Do not allow the product to enter drains or waterways.[1] Uncleaned packaging should be disposed of as unused product.[1]

Experimental Workflow for Safe Handling

The following diagram outlines the procedural flow for safely handling **9-Oxononanoic acid** from receipt to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **9-Oxononanoic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. benchchem.com [benchchem.com]
- 4. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for 9-Oxononanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1198783#personal-protective-equipment-for-handling-9-oxononanoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com